

Introduction: The Analytical Imperative for 2,5-Dimethylquinolin-8-ol

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Compound of Interest

Compound Name: 2,5-Dimethylquinolin-8-ol

CAS No.: 10522-43-7

Cat. No.: B1300043

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2,5-Dimethylquinolin-8-ol is a substituted derivative of 8-hydroxyquinoline (8-HQ), a molecule renowned for its potent chelating properties and diverse biological activities, including antibacterial, neuroprotective, and anti-HIV functions.^{[1][2]} The introduction of methyl groups at the 2 and 5 positions modifies the electronic and steric landscape of the parent molecule, potentially tuning its efficacy and specificity for applications in drug development, material science, and analytical chemistry.

As with any high-value chemical entity, unambiguous structural confirmation and quality control are paramount. Fourier-Transform Infrared (FT-IR) spectroscopy provides a rapid, non-destructive, and highly specific method for molecular identification.^[3] The vibrational spectrum of a molecule is a unique physical property, acting as a molecular "fingerprint" that reveals the presence of specific functional groups and provides insights into the overall molecular architecture.^[4]

This guide provides a comprehensive framework for the FT-IR analysis of **2,5-Dimethylquinolin-8-ol**. It moves beyond a simple recitation of wavenumbers to explain the causal links between molecular structure, vibrational mechanics, and the resulting infrared spectrum. The protocols described herein are designed to be self-validating, ensuring

researchers, scientists, and drug development professionals can generate and interpret high-fidelity spectral data with confidence.

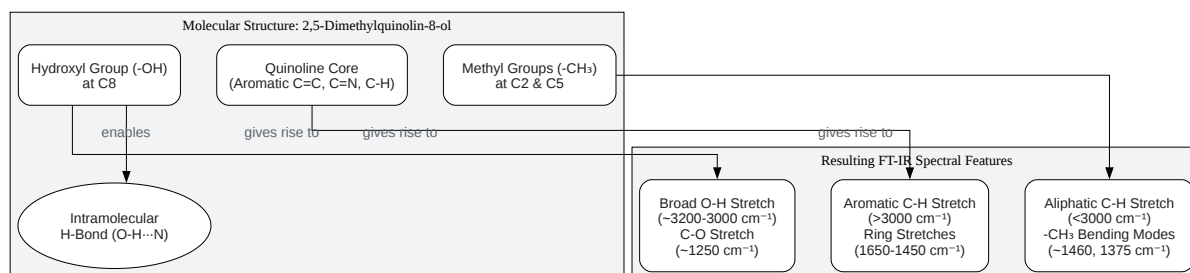
Molecular Structure and Predicted Vibrational Characteristics

The FT-IR spectrum of **2,5-Dimethylquinolin-8-ol** is governed by the vibrational modes of its constituent functional groups. The molecule's structure, featuring a hydroxyl group proximate to the heterocyclic nitrogen, allows for intramolecular hydrogen bonding, which significantly influences the spectral features.^[2]

The key functional groups and their expected vibrational characteristics are:

- **Hydroxyl (-OH) Group:** The O-H stretching vibration is highly sensitive to hydrogen bonding. In 8-hydroxyquinoline derivatives, an intramolecular hydrogen bond between the hydroxyl proton and the quinoline nitrogen is expected. This typically results in a broad absorption band at a lower wavenumber (e.g., $\sim 3200\text{--}3000\text{ cm}^{-1}$) compared to a "free" O-H stretch (typically $\sim 3600\text{ cm}^{-1}$).^{[5][6]} The O-H in-plane bending and out-of-plane bending modes are also anticipated.
- **Aromatic System (Quinoline Ring):** The spectrum will be rich with bands corresponding to the quinoline ring. These include C-H stretching vibrations above 3000 cm^{-1} , C=C and C=N ring stretching vibrations in the $1650\text{--}1450\text{ cm}^{-1}$ region, and a series of sharp C-H out-of-plane bending bands in the $900\text{--}650\text{ cm}^{-1}$ region, which are characteristic of the substitution pattern.^{[3][7]}
- **Methyl (-CH₃) Groups:** The presence of two methyl groups will introduce characteristic C-H symmetric and asymmetric stretching vibrations just below 3000 cm^{-1} (typically $2980\text{--}2850\text{ cm}^{-1}$) and bending (scissoring/rocking) vibrations around 1460 cm^{-1} and 1375 cm^{-1} .
- **C-N and C-O Bonds:** Stretching vibrations for the C-N within the heterocyclic ring and the phenolic C-O bond will appear in the fingerprint region, generally between 1350 cm^{-1} and 1200 cm^{-1} .^{[3][6]}

The logical relationship between the molecule's structure and its expected spectral features is outlined below.



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Caption: Relationship between molecular structure and FT-IR features.

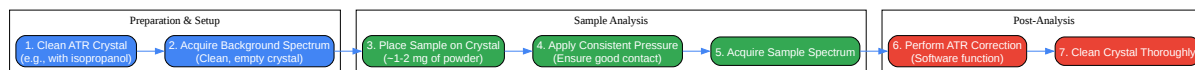
Experimental Protocol: A Self-Validating Workflow

The acquisition of a high-quality FT-IR spectrum is critically dependent on meticulous sample preparation and a systematic analytical workflow.^[8] The following protocol details two robust methods for solid samples: Attenuated Total Reflectance (ATR) and Potassium Bromide (KBr) pellet transmission.

Method 1: Attenuated Total Reflectance (ATR) - The Preferred Screening Method

ATR is a surface-sensitive technique ideal for rapid, direct analysis of solid powders with minimal sample preparation.^[9]

Experimental Workflow Diagram (ATR)



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Caption: Standard workflow for FT-IR analysis using the ATR technique.

Step-by-Step Protocol (ATR):

- **Instrument Preparation:** Ensure the FT-IR spectrometer is powered on and has reached thermal equilibrium as per the manufacturer's guidelines.
- **ATR Crystal Cleaning:** The integrity of the analysis hinges on a pristine crystal surface. Clean the ATR diamond or germanium crystal with a lint-free wipe lightly dampened with a volatile solvent (e.g., ACS-grade isopropanol). Allow the solvent to evaporate completely.
- **Background Acquisition:** Acquire a background spectrum with the clean, empty ATR accessory in place. This is a critical self-validating step that accounts for atmospheric H₂O and CO₂, as well as any intrinsic instrument signals. The resulting background should be a flat line.
- **Sample Application:** Place a small amount (typically 1-2 mg) of the **2,5-Dimethylquinolin-8-ol** powder directly onto the center of the ATR crystal.
- **Pressure Application:** Engage the pressure clamp to apply firm, consistent pressure. This ensures intimate contact between the sample and the crystal surface, which is essential for a strong, high-quality spectrum.[9]
- **Sample Spectrum Acquisition:** Collect the sample spectrum using appropriate parameters (e.g., 16-32 scans, 4 cm⁻¹ resolution).
- **Data Processing & Cleaning:** Perform an ATR correction using the instrument software. This corrects for the wavelength-dependent depth of penetration of the IR beam. Clean the

sample thoroughly from the crystal surface using the same procedure as in Step 2.

Method 2: KBr Pellet - For High-Resolution Transmission

The KBr pellet method is a traditional transmission technique that can yield very high-quality spectra, though it is more labor-intensive.[\[10\]](#)

Step-by-Step Protocol (KBr):

- Sample Preparation:
 - Gently grind ~1 mg of **2,5-Dimethylquinolin-8-ol** with an agate mortar and pestle.
 - Add ~100-200 mg of dry, FT-IR grade potassium bromide (KBr) powder. KBr is used because it is transparent to infrared radiation in the typical analysis range.[\[9\]](#)
 - Thoroughly mix and grind the two components until a fine, homogeneous powder is achieved.
- Pellet Pressing:
 - Transfer the mixture to a pellet die.
 - Apply pressure using a hydraulic press (typically 8-10 tons) for several minutes to form a thin, transparent, or translucent pellet. An opaque or cloudy pellet may indicate insufficient grinding or the presence of moisture.
- Background and Sample Acquisition:
 - Place the KBr pellet into the sample holder in the spectrometer's beam path.
 - It is good practice (though not always performed) to acquire a background spectrum with a pure KBr pellet to account for any impurities or scattering from the matrix itself.
 - Acquire the sample spectrum.

Spectral Interpretation and Vibrational Band Assignments

The interpretation of the FT-IR spectrum involves assigning the observed absorption bands to specific molecular vibrations.^{[4][11]} While an experimental spectrum for **2,5-Dimethylquinolin-8-ol** is not readily available in public literature, a highly reliable set of assignments can be predicted based on extensive studies of 8-hydroxyquinoline and its methylated or substituted derivatives.^{[5][6][12][13]}

Table 1: Predicted FT-IR Vibrational Assignments for **2,5-Dimethylquinolin-8-ol**

Wavenumber Range (cm ⁻¹)	Intensity	Vibrational Assignment	Notes
3200 - 3000	Broad, Medium	$\nu(\text{O-H})$ --- Stretching, H-bonded	The broadness and position are characteristic of the intramolecular O-H...N hydrogen bond. The absence of a sharp peak $\sim 3600 \text{ cm}^{-1}$ confirms this. [5] [6]
3100 - 3010	Medium-Weak	$\nu(\text{C-H})$ --- Aromatic Stretching	Associated with the C-H bonds on the quinoline ring system. [7]
2980 - 2850	Medium-Weak	$\nu(\text{C-H})$ --- Aliphatic Stretching	Asymmetric and symmetric stretching of the two -CH ₃ groups.
1620 - 1570	Strong-Medium	$\nu(\text{C=C}) / \nu(\text{C=N})$ --- Ring Stretching	Multiple bands are expected in this region due to the coupled vibrations of the aromatic system. [6]
1510 - 1450	Strong-Medium	$\nu(\text{C=C}) / \nu(\text{C=N})$ --- Ring Stretching	Further skeletal vibrations of the quinoline ring.
~ 1460	Medium	$\delta_{\text{as}}(\text{C-H})$ --- Asymmetric Bending of -CH ₃	Characteristic deformation of the methyl groups.
~ 1375	Medium-Weak	$\delta_{\text{s}}(\text{C-H})$ --- Symmetric Bending of -CH ₃	The "umbrella" mode of the methyl groups.
1350 - 1300	Medium	$\nu(\text{C-N})$ --- Ring Stretching	C-N stretching vibration within the

heterocyclic part of the quinoline ring.[3]

1280 - 1220

Strong

$\nu(\text{C-O})$ --- Phenolic C-O Stretching

This band is often strong in phenols and their derivatives.[6]

850 - 750

Strong

$\gamma(\text{C-H})$ --- Out-of-plane Bending

The exact position of these strong, sharp bands is highly diagnostic of the substitution pattern on the aromatic rings.

ν = stretching; δ = in-plane bending; γ = out-of-plane bending.

Conclusion: A Framework for Confident Analysis

FT-IR spectroscopy is an indispensable tool for the structural characterization of **2,5-Dimethylquinolin-8-ol**. By understanding the fundamental relationship between the molecule's structure—particularly its key functional groups and intramolecular hydrogen bonding—and its vibrational spectrum, researchers can confidently verify its identity and purity. The meticulous application of standardized protocols, such as the ATR or KBr pellet methods, ensures the generation of reproducible, high-fidelity data. The predicted band assignments provided in this guide, derived from authoritative studies on analogous compounds, offer a robust framework for interpreting the resulting spectra, enabling scientists in pharmaceutical and chemical industries to accelerate their research and development efforts with a high degree of analytical certainty.

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